Proper Disposal of CLP-3094: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *CLP-3094*

Cat. No.: *B420839*

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Disclaimer: A specific Safety Data Sheet (SDS) for **CLP-3094** (CAS No. 312749-73-8) is not publicly available. The following procedures are based on general best practices for the disposal of hazardous research-grade chemicals. It is imperative that all laboratory personnel consult the official SDS provided by their chemical supplier for substance-specific handling and disposal instructions before proceeding.

This guide provides essential safety and logistical information for the proper disposal of **CLP-3094**, a potent androgen receptor inhibitor and GPR142 antagonist. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Summary of Key Data

For quick reference, the following table summarizes essential quantitative information for **CLP-3094**.

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Property	Value	Source
Molecular Formula	$C_{15}H_{13}ClN_2OS$	MedChemExpress
Molecular Weight	304.79 g/mol	MedChemExpress
Appearance	Solid powder	MedChemExpress
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	MedChemExpress
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month	MedChemExpress[1]
Solubility (DMSO)	≥ 61 mg/mL (200.13 mM)	Selleck Chemicals

Experimental Protocols: General Disposal Procedure

The disposal of **CLP-3094**, both in its solid form and in solution, must be managed as hazardous chemical waste. The following step-by-step protocol outlines the general procedure.

Step 1: Personal Protective Equipment (PPE)

Before handling **CLP-3094** for disposal, ensure you are wearing appropriate PPE:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Solid Waste:

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- Collect any unused or expired solid **CLP-3094** powder in its original container or a clearly labeled, sealed container.
- Contaminated materials such as weighing paper, spatulas, and disposable gloves should be placed in a designated solid hazardous waste container.

- Liquid Waste:
  - Solutions containing **CLP-3094** should be collected in a dedicated, sealed, and properly labeled liquid hazardous waste container.
  - Do not mix **CLP-3094** solutions with other incompatible chemical waste streams. For example, halogenated and non-halogenated solvent wastes should generally be kept separate.[2]
  - Empty containers that held **CLP-3094** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[3]

Step 3: Waste Container Labeling

All hazardous waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste".[3]
- The full chemical name: "**CLP-3094**". Avoid using abbreviations or chemical formulas.[3]
- The concentration and solvent if it is a liquid waste.
- The primary hazard(s) associated with the chemical (e.g., "Toxic," "Irritant"). If the specific hazards are not fully known, this should be indicated.
- The date when the waste was first added to the container (accumulation start date).
- The name of the principal investigator and the laboratory location.

Step 4: Storage of Waste

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Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[4]

- The storage area should be at or near the point of waste generation.[4]
- Ensure containers are kept closed except when adding waste.[3][4]
- Store waste in secondary containment to prevent spills.
- Segregate incompatible waste types within the SAA.

Step 5: Arranging for Disposal

Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[3] Do not dispose of **CLP-3094** down the drain or in the regular trash.[5]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **CLP-3094**.



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